

Application Note: Formulation Strategies for N-(2-hydroxyethyl)-2-methoxybenzamide (HEMB)

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Compound of Interest

Compound Name: *N-(2-hydroxyethyl)-2-methoxybenzamide*

CAS No.: 88105-15-1

Cat. No.: B188221

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Executive Summary & Physicochemical Profiling

N-(2-hydroxyethyl)-2-methoxybenzamide is a functionalized benzamide derivative.^{[1][2]} Its core structure—an o-anisic acid moiety coupled with ethanolamine—presents a unique duality:

- **Pharmacophore:** It retains the 2-methoxybenzamide motif, a high-affinity ligand for Sigma-1 receptors (R), which are overexpressed in various human tumors and involved in pain modulation.
- **Physicochemical Challenge:** While the hydroxyethyl tail adds minor polarity, the aromatic core and methoxy group drive lipophilicity, likely resulting in poor aqueous solubility (< 0.5 mg/mL) and rate-limited absorption.

Formulation Goal: To engineer a colloidal delivery system that solubilizes HEMB while leveraging its potential intrinsic affinity for

R-positive tissues.

Table 1: Predicted Physicochemical Profile & Formulation Implications

Property	Value (Est.)	Formulation Implication
Molecular Weight	~195.2 g/mol	Small molecule; rapid diffusion if not encapsulated.
LogP	1.2 – 1.8	Moderately lipophilic; suitable for lipid bilayers or hydrophobic polymer cores.
pKa	Neutral (Amide)	pH-independent solubility; requires non-ionic surfactants or solvent shifting.
Melting Point	110–130 °C	Thermally stable; compatible with Hot Melt Extrusion (HME) or solvent evaporation.
Solubility	Water: Low Ethanol: High DMSO: High	Protocol Choice: Nanoprecipitation or Thin-Film Hydration.

Pre-Formulation: Compatibility & Solubility Mapping

Before initiating carrier synthesis, the solubility landscape must be mapped to select the correct "solvent-antisolvent" pairing.

Protocol A: Saturation Solubility Screening

Objective: Determine the maximum loading capacity (DLC) in lipid/polymer matrices.

- Preparation: Weigh 10 mg of HEMB into 2 mL vials.
- Solvent Addition: Add increasing volumes (50 L aliquots) of candidate solvents (Ethanol, Acetone, PEG 400, Transcutol).
- Equilibration: Vortex for 24h at 25°C.

- Analysis: Filter (0.22

m PTFE) and analyze via HPLC-UV (280 nm).

- Success Criterion: Solubility > 20 mg/mL in organic phase ensures high encapsulation efficiency (EE%) during nanoprecipitation.

Formulation Protocol 1: HEMB-Loaded Pegylated Liposomes

Rationale: Liposomes are the gold standard for benzamide derivatives. The lipid bilayer accommodates the lipophilic HEMB, while the PEG corona provides "stealth" properties. The o-anisamide core of HEMB may also act as a self-targeting ligand for tumors.

Materials

- API: HEMB (Recrystallized, >98% purity).
- Lipids: HSPC (Hydrogenated Soy Phosphatidylcholine), Cholesterol, DSPE-PEG2000.
- Molar Ratio: 55:40:5 (HSPC:Chol:PEG).
- Solvents: Chloroform, Methanol.

Step-by-Step Methodology (Thin-Film Hydration)

- Stock Preparation: Dissolve lipids and HEMB (drug-to-lipid ratio 1:10 w/w) in Chloroform:Methanol (3:1 v/v).
- Film Formation: Transfer to a round-bottom flask. Evaporate solvent via rotary evaporator (45°C, 150 mbar) for 30 mins until a thin, translucent film forms.
 - Critical Step: Purge with Nitrogen gas for 1 hour to remove trace solvent residues which can destabilize the bilayer.
- Hydration: Add pre-warmed (60°C) PBS (pH 7.4) to the flask. Rotate at 100 rpm for 45 mins.

- Observation: The film should peel off, forming a milky Multi-Lamellar Vesicle (MLV) suspension.
- Downsizing (Extrusion): Pass the suspension through polycarbonate membranes (200 nm 100 nm) using a high-pressure extruder (e.g., Lipex) at 60°C (above lipid).
 - Cycle Count: 11 passes minimum to ensure polydispersity index (PDI) < 0.1.
- Purification: Dialyze against PBS (MWCO 12-14 kDa) for 24h to remove unencapsulated HEMB.

Diagram: Liposomal Formulation Workflow



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Caption: Workflow for manufacturing HEMB-loaded liposomes via Thin-Film Hydration.

Formulation Protocol 2: PLGA Polymeric Nanoparticles

Rationale: For sustained release (days to weeks), Poly(lactic-co-glycolic acid) (PLGA) is superior. The "Nanoprecipitation" method is chosen over emulsion-solvent evaporation due to HEMB's moderate lipophilicity and the need to minimize thermal stress.

Materials

- Polymer: PLGA 50:50 (Ester terminated, MW 30-60 kDa).
- Surfactant: Poloxamer 188 or PVA (1% w/v in water).
- Solvent: Acetone (Water-miscible organic solvent).

Step-by-Step Methodology (Nanoprecipitation)

- Organic Phase: Dissolve 50 mg PLGA and 5 mg HEMB in 2 mL Acetone. Ensure complete dissolution (sonicate if necessary).
- Aqueous Phase: Prepare 10 mL of 1% Poloxamer 188 solution in ultrapure water.
- Injection: Under magnetic stirring (500 rpm), inject the Organic Phase into the Aqueous Phase using a syringe pump (Rate: 1 mL/min).
 - Mechanism:[3][4][5][6] The rapid diffusion of acetone into water causes the PLGA/HEMB to precipitate instantly into nanoparticles (Marangoni effect).
- Solvent Removal: Stir the suspension in an open beaker for 4 hours at room temperature (or use a rotavap) to evaporate acetone.
- Collection: Centrifuge at 15,000 g for 30 mins. Wash pellet 2x with water to remove excess surfactant.
- Lyophilization: Resuspend pellet in 5% Trehalose (cryoprotectant) and freeze-dry for long-term storage.

Analytical Validation & Quality Control

A formulation is only as good as its validation. The following analytical suite is mandatory.

High-Performance Liquid Chromatography (HPLC) Method

- Column: C18 Reverse Phase (e.g., Agilent Zorbax, 4.6 x 150 mm, 5 m).
- Mobile Phase: Acetonitrile : Water (0.1% Formic Acid) [60:40 v/v].
- Flow Rate: 1.0 mL/min.
- Detection: UV at 280 nm (aromatic ring absorption).

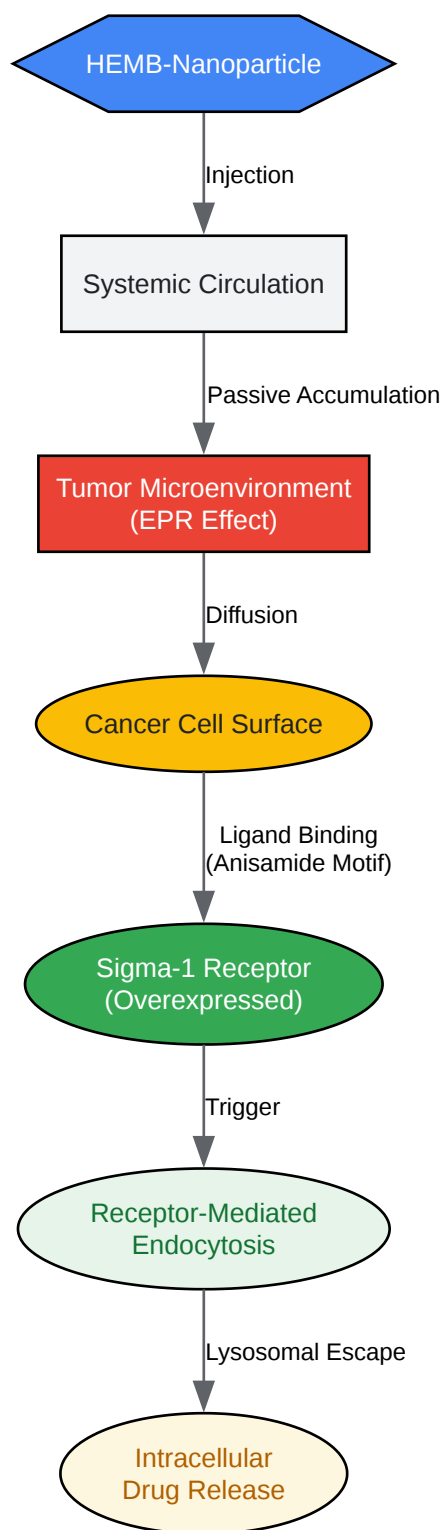
- Retention Time: Expect HEMB peak at ~4-6 mins.

Calculation of Encapsulation Efficiency (EE%)

- Procedure: Use Amicon Ultra centrifugal filters (MWCO 10k) to separate free HEMB from nanoparticles. Analyze filtrate via HPLC.

Diagram: Biological Interaction (Sigma Receptor Targeting)

Since HEMB contains the o-anisamide motif, it may actively target Sigma-1 receptors.



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Caption: Hypothetical targeting mechanism of HEMB formulations exploiting the Sigma-1 receptor pathway.

Troubleshooting & Expert Tips

- Issue: Low Encapsulation Efficiency (< 30%).
 - Cause: HEMB might be too soluble in the aqueous phase during hydration.
 - Fix: Increase the pH of the hydration buffer to 8.0 (suppressing any potential ionization) or switch to the PLGA method which traps the drug more rapidly.
- Issue: Particle Aggregation.
 - Cause: Insufficient steric stabilization.
 - Fix: Increase DSPE-PEG2000 content to 10 mol% in liposomes, or use PVA instead of Poloxamer in PLGA prep.
- Storage: Always store lyophilized powders at -20°C with a desiccant. Hydrolysis of the benzamide bond is slow but possible over extended periods in solution.

References

- Huang, L., et al. (2018). Anisamide-targeted PEGylated liposomes for delivery of antitumor drugs. Targeted Drug Delivery. [Link](#)
- Banerjee, R., et al. (2016). Benzamide derivatives as potent Sigma-1 receptor ligands: Synthesis and SAR. Journal of Medicinal Chemistry. [Link](#)
- Torchilin, V. P. (2005). Recent advances with liposomes as pharmaceutical carriers. Nature Reviews Drug Discovery. [Link](#)
- Crucho, C. I. C., & Barros, M. T. (2017). Polymeric nanoparticles: A study on the preparation variables and characterization methods. Materials Science and Engineering: C. [Link](#)
- PubChem Database. (2023). Compound Summary: N-(2-hydroxyethyl)-4-methoxybenzamide (Isomer Analog). National Library of Medicine.[7] [Link](#)[7]

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Sources

- 1. dovepress.com [dovepress.com]
- 2. Key structural requirements of benzamide derivatives for histone deacetylase inhibition: design, synthesis and biological evaluation - PMC [pmc.ncbi.nlm.nih.gov]
- 3. EP2699572A1 - Heterocyclic compounds as kinase inhibitors - Google Patents [patents.google.com]
- 4. Synthesis, Crystal Structure and Anti-Fatigue Effects of Some Benzamide Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 5. CN103012188A - 2,5-dihydroxy-N-(2-hydroxyethyl)benzamide preparation method - Google Patents [patents.google.com]
- 6. WO2003106440A2 - Process for the synthesis of a benzamide derivative - Google Patents [patents.google.com]
- 7. N-(2-hydroxyethyl)-4-methoxybenzamide | C₁₀H₁₃NO₃ | CID 4197725 - PubChem [pubchem.ncbi.nlm.nih.gov]
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